

# systematic review meta-analysis deuruxolitinib alopecia areata

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Deuruxolitinib

CAS No.: 1513883-39-0

Cat. No.: S3469398

Get Quote

## Efficacy and Safety Profile of Deuruxolitinib

The table below summarizes the core efficacy and safety data for **deuruxolitinib** from recent meta-analyses.

Aspect	Key Data Summary	Notes & Context
Overall Efficacy (SALT Score)	Mean Difference (MD) in SALT change from baseline: <b>-47.26</b> [95% CI: -53.47 to -41.05; p<0.00001] [1] [2] [3]	Improvement measured at 24 weeks.
High Level of Response (SALT75)	Risk Ratio (RR) for achieving ≥75% hair regrowth: <b>93.66</b> [95% CI: 23.42 to 374.65; p<0.00001] [1] [2]	Measures likelihood of significant regrowth vs. placebo.
Very High Level of Response (SALT90)	Risk Ratio (RR) for achieving ≥90% hair regrowth: <b>65.26</b> [95% CI: 16.28 to 261.58; p<0.00001] [1] [2]	Measures likelihood of near-complete regrowth vs. placebo.
Patient-Reported Satisfaction	Mean Difference (MD) in Hair Satisfaction PRO: <b>-1.52</b> [95% CI: -1.76 to -1.27; p<0.00001] [1] [2]	Lower scores indicate higher satisfaction.

| **Common Adverse Events** | • **Acne**: RR=1.80 (more significant at 12 mg dose) [1] • **Headache**: RR=1.49 [95% CI: 0.98 to 6.54; p=0.06] [1] • **Elevated Creatine Phosphokinase (CPK)**: RR=2.79 [95% CI: 1.5 to 4.99; p=0.0006] [1] | Generally manageable; CPK elevation typically asymptomatic. |

## Comparative Efficacy with Other JAK Inhibitors

A **Bayesian Network Meta-Analysis** allows for indirect comparisons of different JAK inhibitors where head-to-head trials are not available. Efficacy is ranked using **SUCRA values**, where a higher value (closer to 100%) indicates better relative performance [4].

Treatment Regimen	SUCRA for SALT ≤20 (≥80% scalp coverage)	SUCRA for SALT75 (≥75% improvement)	SUCRA for Severe AA	Key Comparative Findings
Deuruxolitinib 12 mg BID	92.6% [5] [6]	97.6% [4]	93.95% [4]	Most effective for high levels of hair regrowth (SALT75/SALT90) [4] [5].
Deuruxolitinib 8 mg BID (FDA-approved dose)	Information missing	86.78% [4]	80.70% [4]	More effective than baricitinib 2 mg [5]; comparable to ritlecitinib 50 mg and baricitinib 4 mg [6].
Brepocitinib 30 mg	95.67% [4]	84.48% [4]	Information missing	Ranked highest for SALT50 response [4].
Ritlecitinib 50 mg (FDA-approved)	Information missing	Information missing	87.53% [4]	Appears to balance efficacy and safety favorably [4].
Baricitinib 4 mg (FDA-approved)	Information missing	Information missing	Information missing	Shows dose-dependent efficacy, less effective than higher-dose deuruxolitinib [5] [6].

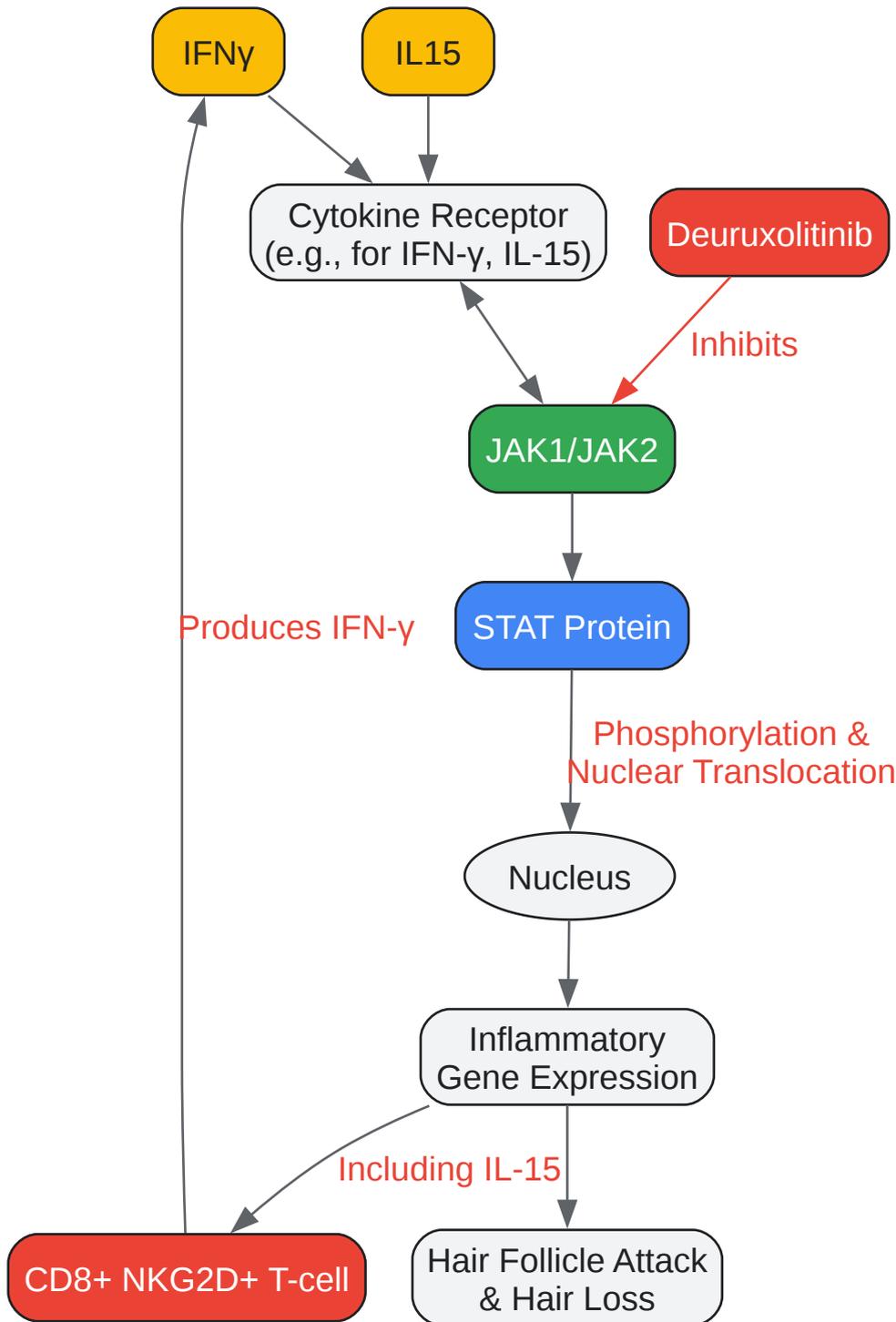
## Experimental Protocols from Key Studies

The robust data on **deuruxolitinib** comes from rigorously conducted systematic reviews and meta-analyses. Here are the methodologies used in the key studies cited:

- **Systematic Review and Dose-Ranging Meta-Analysis (Frontiers in Medicine, 2025) [1] [2] [3]:**
  - **Data Sources:** Cochrane CENTRAL, Medline, and ClinicalTrials.gov were searched up to July 30, 2023.
  - **Study Selection:** Included three Randomized Controlled Trials (RCTs) with a total of **1,372 patients** with moderate-to-severe Alopecia Areata ( $\geq 50\%$  scalp hair loss).
  - **Efficacy Outcomes:** The primary outcome was the change in SALT score from baseline to **Week 24**. Secondary outcomes included the proportion of patients achieving SALT75 and SALT90, and patient-reported satisfaction (SPRO).
  - **Safety Outcomes:** Treatment-emergent adverse events (TEAEs) like headache, acne, and elevated CPK were assessed at **Week 28**.
  - **Statistical Analysis:** For efficacy, the **Mean Difference (MD)** for continuous data (e.g., SALT score change) and **Risk Ratio (RR)** for dichotomous data (e.g., proportion achieving SALT75) were calculated using a **random-effects model**. Heterogeneity was assessed using the **I<sup>2</sup> statistic**.
- **Network Meta-Analysis (PMC, 2024) [4]:**
  - **Methodology:** This study employed a **Bayesian Network Meta-Analysis (NMA)**, which enables statistical comparison of multiple treatments (13 trials, 3,613 patients) by combining direct and indirect evidence.
  - **Outcomes & Ranking:** The analysis focused on SALT score changes, SALT50, and SALT75 responses. Treatments were ranked based on **SUCRA values**.
  - **Model Implementation:** The analysis was performed using the `gemtc` package in **R software**, with **Markov Chain Monte Carlo (MCMC)** methods used for estimation. Model convergence was checked using the **Gelman-Rubin statistic**.

## Mechanism of Action: JAK-STAT Pathway Inhibition

**Deuruxolitinib**'s efficacy stems from its targeted action on the immune pathway responsible for Alopecia Areata. The diagram below illustrates this mechanism.



[Click to download full resolution via product page](#)

*Figure 1: Mechanism of JAK Inhibitors in Alopecia Areata. **Deuruxolitinib** inhibits JAK1/JAK2, blocking the inflammatory signaling that leads to hair follicle attack [4] [7] [8].*

## Key Takeaways for Researchers

- **Dose-Dependent Efficacy:** The **12 mg twice-daily** dose of **deuruxolitinib** consistently shows superior efficacy in achieving high levels of hair regrowth (SALT75/SALT90), though the **8 mg twice-daily** dose is the currently FDA-approved regimen [4] [5].
- **Efficacy vs. Safety Trade-off:** While **deuruxolitinib** demonstrates high efficacy, some analyses note it **may have a greater likelihood of adverse events compared to other JAK inhibitors** [4]. In contrast, **ritlecitinib 50 mg** is noted as a potential optimal choice for balancing safety and efficacy [4].
- **Need for Long-Term Data:** Current comparative evidence is primarily based on **6-month (24-week) outcome data**. The long-term relative efficacy and safety of these JAK inhibitors remain an area for future research as more evidence emerges [4] [5].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. a dose-ranging meta-analysis of 1372 randomized patients [pubmed.ncbi.nlm.nih.gov]
2. Evaluation of the efficacy and treatment-emergent adverse ... [frontiersin.org]
3. PMC - PubMed Central [pmc.ncbi.nlm.nih.gov]
4. a systematic review and network meta-analysis - PMC [pmc.ncbi.nlm.nih.gov]
5. Deuruxolitinib is Most Effective Monotherapy for Alopecia, ... [dermatologytimes.com]
6. Analysis Highlights Comparative Efficacy of Alopecia ... [ajmc.com]
7. Evaluating Current and Emergent JAK Inhibitors for ... [pmc.ncbi.nlm.nih.gov]
8. Janus kinase inhibitors for alopecia areata: a review of ... [frontiersin.org]

To cite this document: Smolecule. [systematic review meta-analysis deuruxolitinib alopecia areata].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b3469398#systematic-review-meta-analysis-deuruxolitinib-alopecia-areata>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)